

Proper Disposal and Handling of Catalpol

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Compound of Interest

Compound Name: **Catalpol**
Cat. No.: **B1668604**

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This document provides essential safety, handling, and disposal procedures for **Catalpol**, intended for researchers, scientists, and drug development professionals. Following these guidelines is critical for ensuring laboratory safety and environmental compliance.

Pre-Disposal Safety and Handling

Before handling **Catalpol**, it is crucial to be aware of its hazards and to take appropriate safety precautions. The substance is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][2]

Personal Protective Equipment (PPE): Always wear the following PPE when handling **Catalpol**:

- Eye/Face Protection: Use safety goggles with side protection.[3]
- Hand Protection: Wear suitable chemical-resistant gloves tested according to standards like EN 374.[3]
- Respiratory Protection: If dust formation is likely, use a particulate filter device (e.g., P1 filter). [3]
- Body Protection: Wear a lab coat.

Handling and Storage:

- Handle in a well-ventilated area to avoid the formation and inhalation of dust.[4]
- Avoid contact with skin and eyes.[4]

- Store the compound in a tightly sealed container in a dry, cool place, typically at -20°C.[1][2]

Catalpol Properties

The following table summarizes the key physical and chemical properties of **Catalpol**.

Property	Value
CAS Number	2415-24-9[1][3]
EC Number	219-324-0[1][3]
Molecular Formula	C ₁₅ H ₂₂ O ₁₀ [5]
Molecular Weight	362.3 g/mol [5]
Appearance	Powder
Melting/Boiling Point	Undetermined[1]
Solubility	DMSO: 30 mg/mL[5] to 72 mg/mL[6]DMF: 30 mg/mL[5]PBS (pH 7.2): 10 mg/mL[5]Water: Soluble, but unstable at high temperatures (degrades rapidly at 100°C).[7]
Stability	Stable under recommended storage conditions. Avoid strong oxidizers.[3] Less stable in acidic environments compared to alkaline ones.[7]

Step-by-Step Disposal Protocol

Disposal of **Catalpol** and its containers must be performed in accordance with official regulations.[1] Improper disposal, such as discarding with household garbage or pouring down the sewage system, is prohibited.[1]

Experimental Protocol: Waste Segregation and Disposal

- Identify Waste Type: Determine if the waste is pure (solid) **Catalpol**, a solution, or contaminated labware (e.g., pipette tips, vials).
- Prepare Waste Container:

- Select a container made of a compatible material that can be tightly sealed.[8]
- Affix a hazardous waste label to the container.
- Segregate and Collect Waste:
 - Solid **Catalpol** Waste: Carefully transfer surplus or expired solid **Catalpol** into the prepared, labeled hazardous waste container.
 - **Catalpol** Solutions:
 - Do not dispose of solutions down the sink.[3]
 - Segregate waste streams. For example, collect halogenated and non-halogenated solvent waste in separate, appropriately labeled containers.[9] Aqueous solutions should be collected in a designated aqueous waste container.
 - Contaminated Materials: Items such as gloves, weighing paper, and pipette tips that are contaminated with **Catalpol** should be collected in a dedicated, sealed container or bag for solid chemical waste. Chemically contaminated broken glass or sharps must be placed in a labeled, puncture-proof container.[9]
- Store Waste Securely:
 - Keep waste containers tightly closed at all times, except when adding waste.[8]
 - Store the waste containers in a designated, secure area away from incompatible materials.
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) or a certified chemical waste disposal service to arrange for pickup.
 - Follow all institutional procedures for waste manifest and pickup requests.
- Disposal of Empty Containers:

- Thoroughly empty the original product container.[9]
- Rinse the empty container with a suitable solvent (e.g., water or an appropriate organic solvent). Collect the rinsate as hazardous waste.[9]
- After rinsing, deface or remove the original label.[9]
- Dispose of the cleaned container according to your institution's guidelines for glass or plastic recycling/disposal.[8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Catalpol** waste.

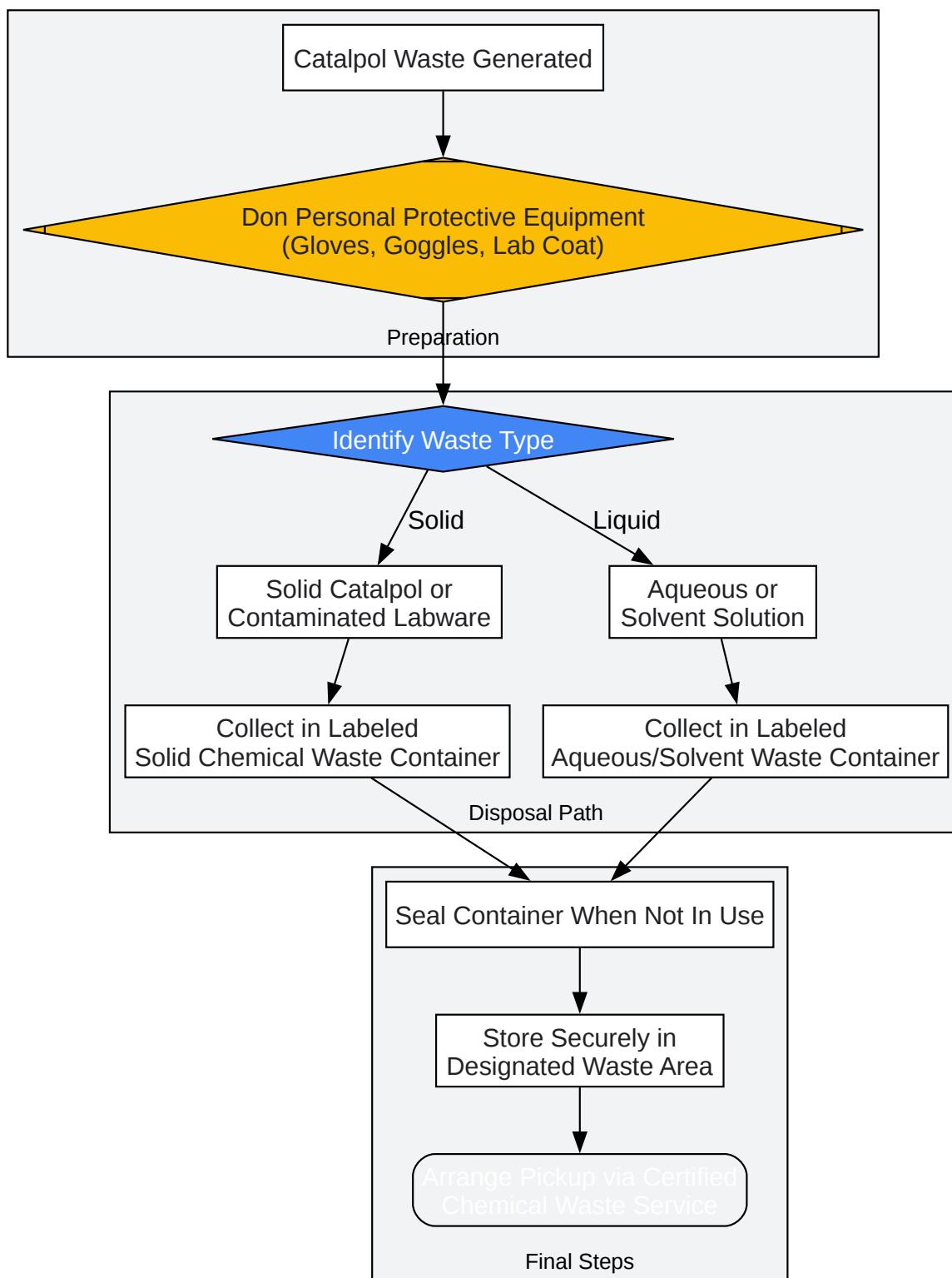


Diagram 1: Catalpol Disposal Workflow

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Caption: Workflow for the safe segregation and disposal of **Catalpol** waste.

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